

Best practices for handling and disposal of Methapyrilene Hydrochloride

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Compound of Interest

Compound Name: Methapyrilene Hydrochloride

Cat. No.: B1676371

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Technical Support Center: Methapyrilene Hydrochloride

This guide provides best practices for the handling and disposal of **Methapyrilene Hydrochloride** for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is **Methapyrilene Hydrochloride** and what are its primary hazards?

A1: **Methapyrilene Hydrochloride** is an H1-receptor antagonist and an anticholinergic agent.
[1] It was formerly used in over-the-counter allergy medications and sleep aids but was withdrawn from the market after being identified as a potent carcinogen.[2] The primary hazards are its acute oral toxicity and its carcinogenicity. When heated to decomposition, it emits toxic fumes of sulfur oxides, nitrogen oxides, and hydrogen chloride gas.[3]

Q2: What are the immediate health effects of exposure to **Methapyrilene Hydrochloride**?

A2: Acute exposure can cause a range of symptoms, including gastritis, drowsiness, headache, dry mouth, nausea, and disorientation.[3] In cases of overdose, more severe effects such as convulsions, hyperthermia, and cerebral edema have been observed.[3]

Q3: What personal protective equipment (PPE) should be worn when handling **Methapyrilene Hydrochloride**?

A3: When handling **Methapyrilene Hydrochloride**, appropriate PPE should always be worn. This includes safety goggles with side shields, chemical-resistant gloves, and a lab coat or impervious clothing. In situations where dust or aerosols may be generated, a suitable respirator should be used.

Q4: How should I store **Methapyrilene Hydrochloride** in the laboratory?

A4: **Methapyrilene Hydrochloride** should be stored in a tightly sealed container in a cool, well-ventilated area, away from direct sunlight and sources of ignition. It is also light-sensitive.
[\[3\]](#)[\[4\]](#)

Q5: What should I do in case of a spill?

A5: In the event of a small spill, you should dampen the solid material with water and transfer it to a suitable container. Use absorbent paper dampened with water to pick up any remaining material. The contaminated area should then be washed with a soap and water solution. For larger spills, it is important to evacuate the area and follow your institution's hazardous material spill response protocol.[\[3\]](#)

Q6: Are there any known chemical incompatibilities for **Methapyrilene Hydrochloride**?

A6: Yes, **Methapyrilene Hydrochloride** is incompatible with strong acids, strong bases, and strong oxidizing/reducing agents.[\[4\]](#) As an organosulfide, it is also incompatible with diazo and azo compounds, halocarbons, isocyanates, and aldehydes.[\[3\]](#)

Q7: How should I dispose of waste containing **Methapyrilene Hydrochloride**?

A7: All waste containing **Methapyrilene Hydrochloride** should be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations. Do not dispose of it down the drain. Contact your institution's environmental health and safety department for specific guidance on hazardous waste disposal procedures.

Quantitative Data Summary

Parameter	Value	Reference
Molecular Weight	297.85 g/mol	[4]
Melting Point	162°C	
Water Solubility	Soluble	[5]
Acute Oral Toxicity (LD50, rat)	200 mg/kg	[6]
Acute Oral Toxicity (LD50, mouse)	182 mg/kg	[6]
Carcinogenicity	Identified as a carcinogen	[2]
Occupational Exposure Limits (OELs)	Not established	

Experimental Protocols

Protocol for Small-Scale Spill Cleanup

This protocol is intended for small, manageable spills of **Methapyrilene Hydrochloride** powder. For larger spills, or if you are unsure, contact your institution's safety officer.

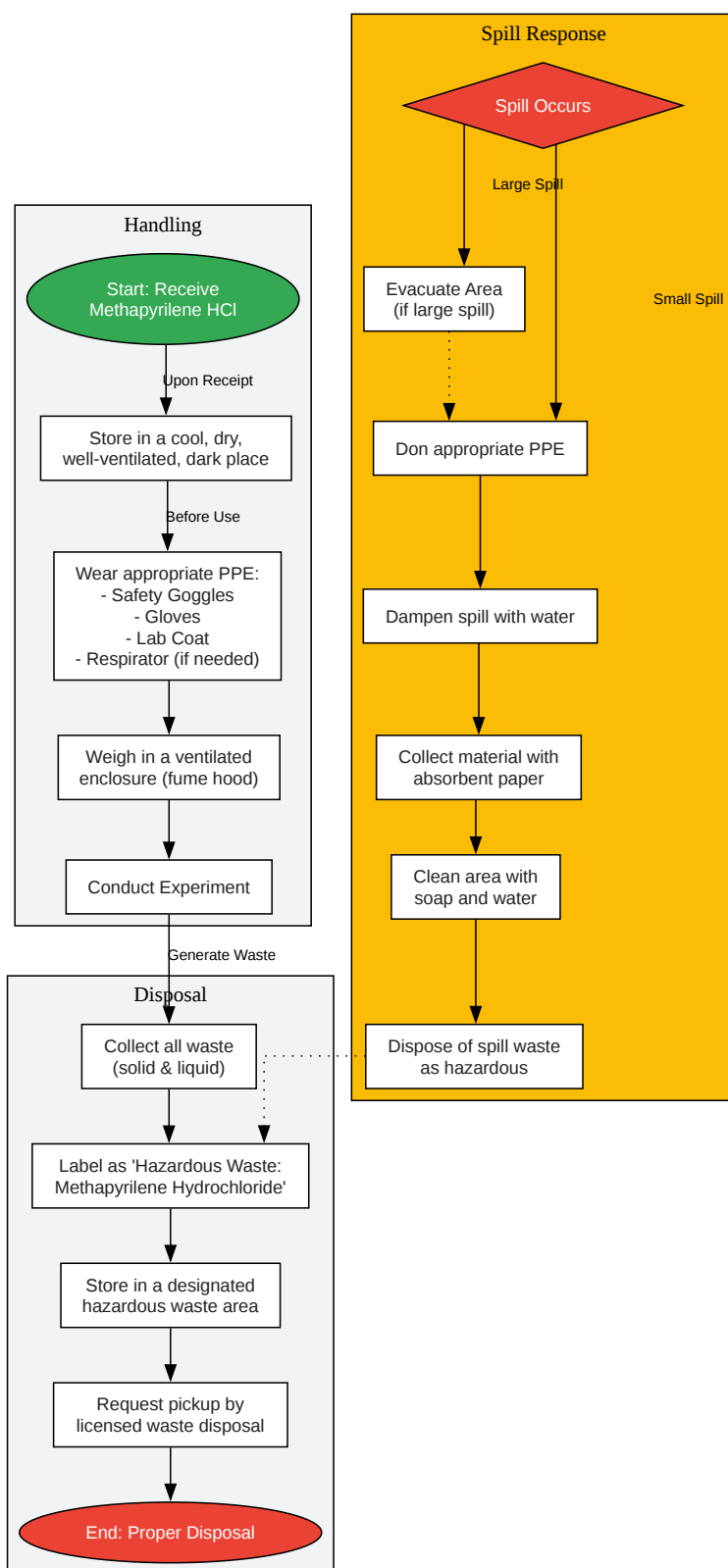
Materials:

- Personal Protective Equipment (PPE): Safety goggles, gloves, lab coat, respirator (if potential for airborne dust)
- Water
- Absorbent paper towels
- Two sealable plastic bags for waste disposal
- Soap solution
- Hazardous waste labels

Procedure:

- Assess the situation: Ensure you are wearing the appropriate PPE before approaching the spill.
- Contain the spill: If the powder is spreading, carefully cover it with a damp paper towel to prevent it from becoming airborne.
- Dampen the material: Lightly spray the spilled powder with water to dampen it. Do not use a large amount of water, as this could cause it to spread.
- Collect the spilled material: Carefully wipe up the dampened powder with absorbent paper towels. Place the used paper towels into a sealable plastic bag.
- Clean the area: Once the bulk of the spill has been removed, clean the contaminated surface with a soap and water solution. Use fresh paper towels for this step.
- Dispose of waste: Place all contaminated materials, including gloves and used paper towels, into the plastic bag. Seal the bag and then place it inside a second sealable plastic bag. Label the outer bag as "Hazardous Waste: **Methapyrilene Hydrochloride**" and include the date.
- Final Steps: Wash your hands thoroughly with soap and water. Report the spill to your supervisor or safety officer as per your laboratory's protocol.

Visualizations



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Caption: Workflow for the safe handling and disposal of **Methapyrilene Hydrochloride**.

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